

An In-depth Technical Guide to the Safety and Handling of Isobutyl Cyanoacetate

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Compound of Interest

Compound Name: *Isobutyl cyanoacetate*

Cat. No.: *B082499*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **isobutyl cyanoacetate**, a key reagent in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. **Isobutyl cyanoacetate** is a colorless to almost colorless, transparent liquid.[\[1\]](#)[\[2\]](#) Key quantitative data are summarized below.

Property	Value	Source
CAS Number	13361-31-4	[1] [2] [3]
EC Number	236-422-9	[1] [2]
Molecular Formula	C7H11NO2	[1] [3]
Molecular Weight	141.17 g/mol	[1] [3]
Physical State	Colorless transparent liquid	[1]
Boiling Point	223°C (lit.)	[1]
Melting Point	-26°C (lit.)	[1]
Flash Point	107°C (lit.)	[1]
Specific Gravity	0.993 - 1.00	[1] [3]
Vapor Pressure	0.304 mmHg at 25°C	[1]
Water Solubility	Immiscible	[1]
Refractive Index	1.42	[3]

Hazard Identification and Toxicity

Isobutyl cyanoacetate is classified as a hazardous substance. It is crucial to understand its potential health effects to implement appropriate safety measures.

Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[4\]](#)

- P264: Wash skin thoroughly after handling.[1][4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4]

Hazard	Description	GHS Classification
Eye Irritation	Causes serious eye irritation. [4]	Eye Irrit. 2A[5]
Skin Irritation	Causes skin irritation.[4]	Skin Irrit. 2
Respiratory Irritation	May cause respiratory irritation.[4]	STOT SE 3
Acute Toxicity (Oral)	No data available for isobutyl cyanoacetate. For the analog isobutyl acetate, the oral LD50 in rabbits is 4.763 g/kg and >15 g/kg in rats.[6]	Data not available
Acute Toxicity (Dermal)	No data available for isobutyl cyanoacetate. For the analog isobutyl acetate, the dermal LD50 in rabbits is >5 g/kg to >17.4 g/kg.[6]	Data not available
Acute Toxicity (Inhalation)	No data available for isobutyl cyanoacetate. For the analog isobutyl acetate, the LC50 in rats is 8000 ppm over 4 hours. [6][7]	Data not available

Experimental Protocols: Emergency Procedures

Detailed methodologies for emergency response are critical for mitigating exposure and injury.

3.1 First Aid Measures

The following protocols should be followed immediately upon exposure.

- General Advice: In all cases of doubt, or when symptoms persist, seek medical advice.[8]
Show the safety data sheet to the doctor in attendance.[9]
- If Inhaled:
 - Remove the victim to fresh air immediately.[1][4][10][11][12]
 - If breathing is difficult, give oxygen.[1][4][10][11]
 - If the victim is not breathing, give artificial respiration.[1][4][11] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1][4]
 - Seek immediate medical attention.[1][4][10][11]
- In Case of Skin Contact:
 - Immediately take off all contaminated clothing.[1][4][8][9]
 - Wash the affected area with plenty of soap and water for at least 15 minutes.[1][4][8][10][12]
 - If skin irritation occurs, get medical advice/attention.[1][2]
 - Wash contaminated clothing before reuse.[1][2][10]
- In Case of Eye Contact:
 - Rinse cautiously with water for at least 15 minutes.[1][4][10][12]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[1][4][12]
 - Seek immediate medical attention.[1][10]
- If Swallowed:
 - Rinse mouth with water.[1][8][10] Do not induce vomiting.[1][10]

- Never give anything by mouth to an unconscious person.[1][10]
- Call a doctor or Poison Control Center immediately.[1]

3.2 Firefighting Measures

Isobutyl cyanoacetate is a combustible liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: Avoid using a solid water stream as it may scatter and spread the fire.
- Specific Hazards Arising from the Chemical: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide and carbon dioxide.[10][11][13] Vapors may be heavier than air and can travel to a source of ignition and flash back.[10][11][13][14]
- Protective Equipment and Precautions for Firefighters:
 - Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][10][11]
 - Use water spray to keep fire-exposed containers cool.[10][15]
 - Move undamaged containers from the fire area if it can be done safely.[14][16]

3.3 Accidental Release Measures

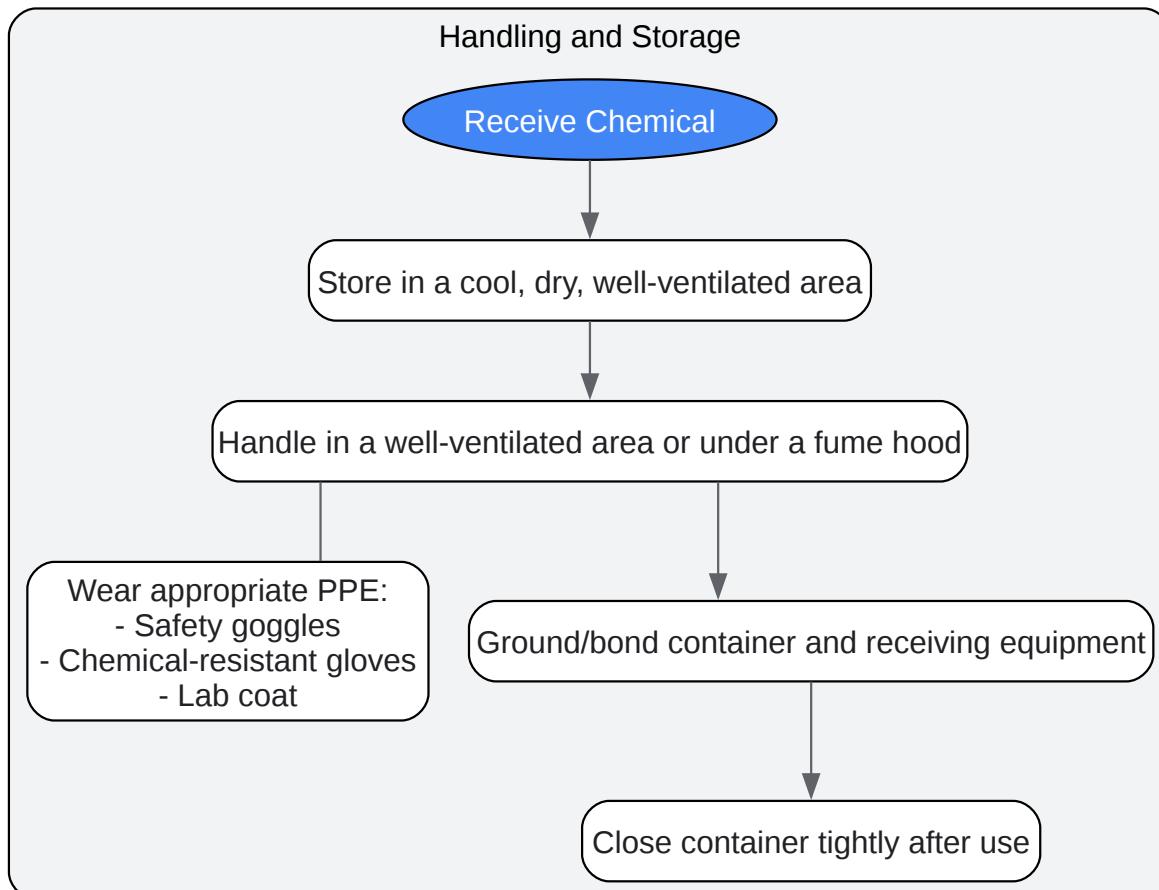
Prompt and appropriate action is necessary to control spills.

- Personal Precautions:
 - Evacuate personnel to a safe area.[4]
 - Eliminate all ignition sources (no smoking, flares, sparks, or flames).[15][16][17][18]
 - Ensure adequate ventilation.[1][4]

- Avoid breathing vapors, mist, or gas.[1][4] Avoid contact with skin and eyes.[1][4]
- Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and a respirator if ventilation is inadequate.[1][4][17]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[1][17]
 - Do not let the product enter drains, sewers, or waterways.[9][17][18]
- Methods for Containment and Cleaning Up:
 - Absorb the spill with inert material (e.g., sand, vermiculite, or earth).[10][11][14][16]
 - Use clean, non-sparking tools to collect the absorbed material.[14][16]
 - Place the material into a suitable, labeled container for disposal.[10][11][14][16]
 - Clean the affected area thoroughly.[9]

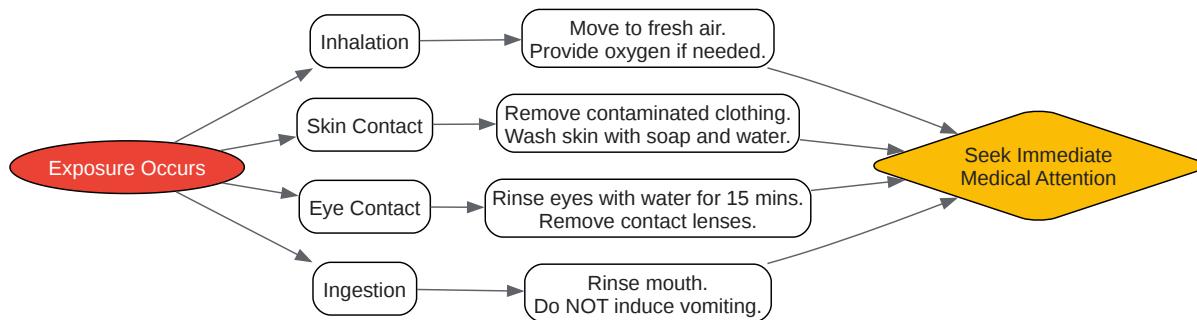
Visualized Workflows and Pathways

The following diagrams illustrate key safety and handling procedures.

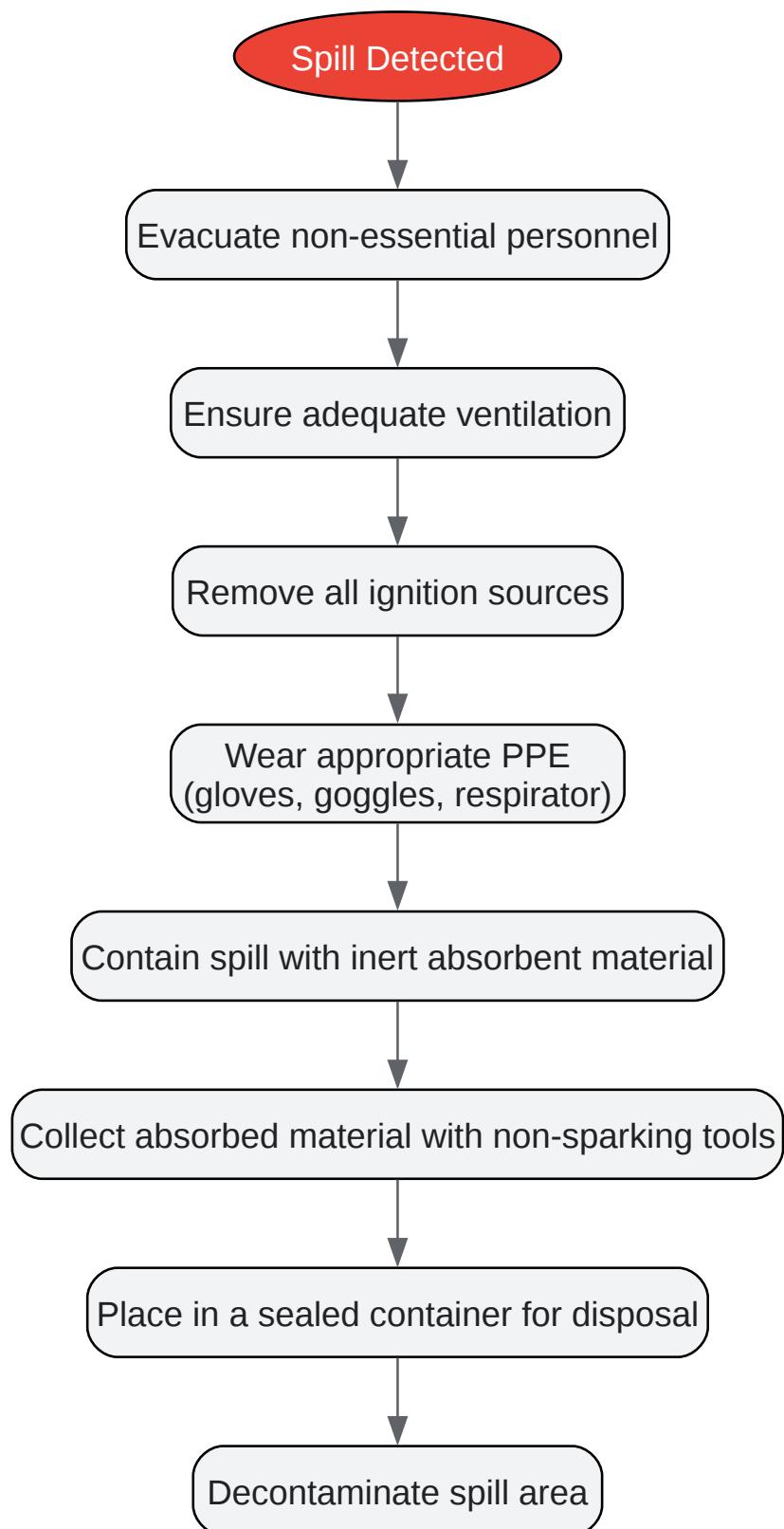


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Caption: Safe Handling and Storage Workflow.

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Caption: First Aid Decision Pathway.



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Caption: Emergency Spill Response Procedure.

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